A Researcher's Guide to Selecting Aniline-$^{13}C_6$: A Comparative Analysis

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Compound of Interest

Compound Name:	*Aniline-13C6*
CAS No.:	*100849-37-4*
Cat. No.:	*B144447*

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For researchers in drug development, metabolomics, and environmental analysis, the purity and isotopic enrichment of stable isotope-labeled compounds like Aniline-$^{13}C_6$ are paramount for generating accurate and reproducible data. This guide provides a comparative overview of Aniline-$^{13}C_6$ from various suppliers, offering a summary of key specifications, recommended experimental protocols for in-house validation, and a workflow for supplier evaluation.

Data Presentation: Comparison of Aniline-$^{13}C_6$ Specifications

The following table summarizes the publicly available data for Aniline-$^{13}C_6$ from several major suppliers. Researchers should always request a batch-specific Certificate of Analysis (CoA) for detailed information on purity and impurities.

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Supplier	Product Number	Isotopic Purity (atom % ^{13}C)	Chemical Purity	Price (USD)
Sigma-Aldrich (Merck)	485497	99%	≥99% (CP)	~$706 / 250 mg
Cambridge Isotope Laboratories, Inc. (CIL)	CLM-714	99%	≥98%	~$661 / 250 mg
LGC Standards (distributor for Toronto Research Chemicals - TRC)	TRC-A662472	Not explicitly stated	Not explicitly stated	~$250 - $300 / 25 mg (Aniline-$^{13}C_6$ Hydrochloride)[1]
Biosynth	FA176262	Not explicitly stated	Not explicitly stated	Price on request
Cenmed	C005B-003757	Not explicitly stated	Not explicitly stated	Price on request[2]

Note: "Not explicitly stated" indicates that the information was not readily available on the product webpage. Pricing is subject to change and may vary based on institutional agreements and package size. The LGC Standards product is the hydrochloride salt, which will have a different molecular weight.

Experimental Protocols for Quality Assessment

To ensure the quality of Aniline-$^{13}C_6$ for your specific application, in-house validation is crucial. Below are detailed protocols for determining chemical purity by Gas Chromatography-Mass Spectrometry (GC-MS) and isotopic enrichment by Mass Spectrometry.

Determination of Chemical Purity by GC-MS

This protocol provides a general method for assessing the chemical purity of Aniline-$^{13}C_6$ and identifying any potential volatile impurities.

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a. Sample Preparation:

- Prepare a stock solution of the Aniline-$^{13}C_6$ standard at a concentration of 1 mg/mL in a suitable solvent such as methanol or dichloromethane.
- Prepare a series of calibration standards by diluting the stock solution to concentrations ranging from 1 µg/mL to 100 µg/mL.
- Prepare a sample solution of the Aniline-$^{13}C_6$ from the supplier to be tested at a concentration of 10 µg/mL.

b. GC-MS Conditions:

- Column: A non-polar capillary column, such as a DB-5ms or equivalent (30 m x 0.25 mm ID, 0.25 µm film thickness), is recommended.
- Injector: Splitless injection at 250°C.
- Oven Program: Start at 50°C, hold for 2 minutes, then ramp to 280°C at 10°C/min, and hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Mass Spectrometer: Electron Ionization (EI) mode at 70 eV.
- Scan Range: 35-350 amu.
- Ion Source Temperature: 230°C.
- Quadrupole Temperature: 150°C.

c. Data Analysis:

- Integrate the peak corresponding to Aniline-$^{13}C_6$ and any impurity peaks in the total ion chromatogram.
- Calculate the chemical purity as the percentage of the main peak area relative to the total peak area.

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- Identify potential impurities by comparing their mass spectra to a spectral library (e.g., NIST).

Determination of Isotopic Enrichment by Mass Spectrometry

This protocol allows for the verification of the ^{13}C isotopic enrichment of the Aniline-$^{13}C_6$.

a. Sample Preparation:

- Prepare a dilute solution of the Aniline-$^{13}C_6$ sample (e.g., 10 µg/mL) in a solvent compatible with the mass spectrometer's ionization source.
- If using an electrospray ionization (ESI) source, a solution in 50:50 acetonitrile:water with 0.1% formic acid is a good starting point.

b. Mass Spectrometry Conditions:

- Ionization: Electron Ionization (EI) for GC-MS or Electrospray Ionization (ESI) for LC-MS.
- Analysis Mode: Full scan mode to observe the molecular ion cluster.
- Mass Range: A narrow scan range around the expected molecular weights of unlabeled aniline (m/z 93) and Aniline-$^{13}C_6$ (m/z 99).
- Resolution: A high-resolution mass spectrometer (e.g., Orbitrap or TOF) is recommended for accurate mass determination and to resolve potential interferences.

c. Data Analysis:

- Determine the relative intensities of the ion signals corresponding to the unlabeled aniline (M+0) and the fully labeled Aniline-$^{13}C_6$ (M+6).
- The isotopic enrichment (atom % ^{13}C) can be estimated by the following formula: Isotopic Enrichment (%) = [Intensity(M+6) / (Intensity(M+0) + Intensity(M+6))] * 100
- For a more accurate determination, consider the contribution of natural ^{13}C abundance in the unlabeled standard and potential fragmentation patterns.

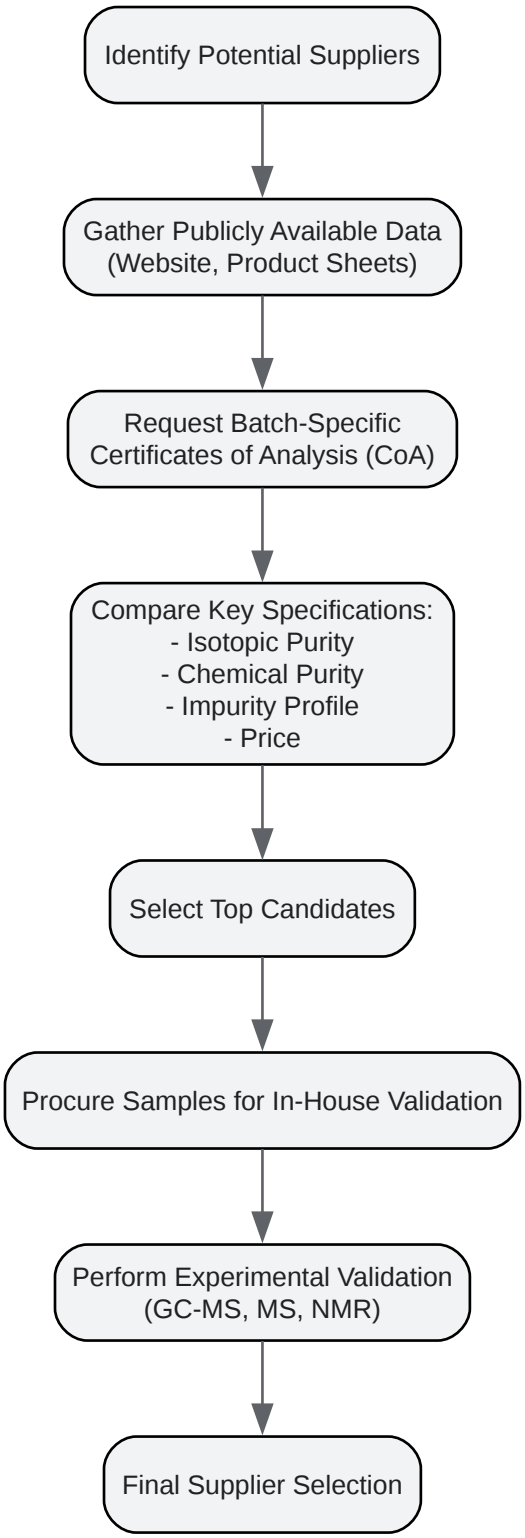
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Mandatory Visualizations

The following diagrams illustrate the workflows for supplier selection and experimental validation.

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Supplier Evaluation Workflow for Aniline-$^{13}C_6$

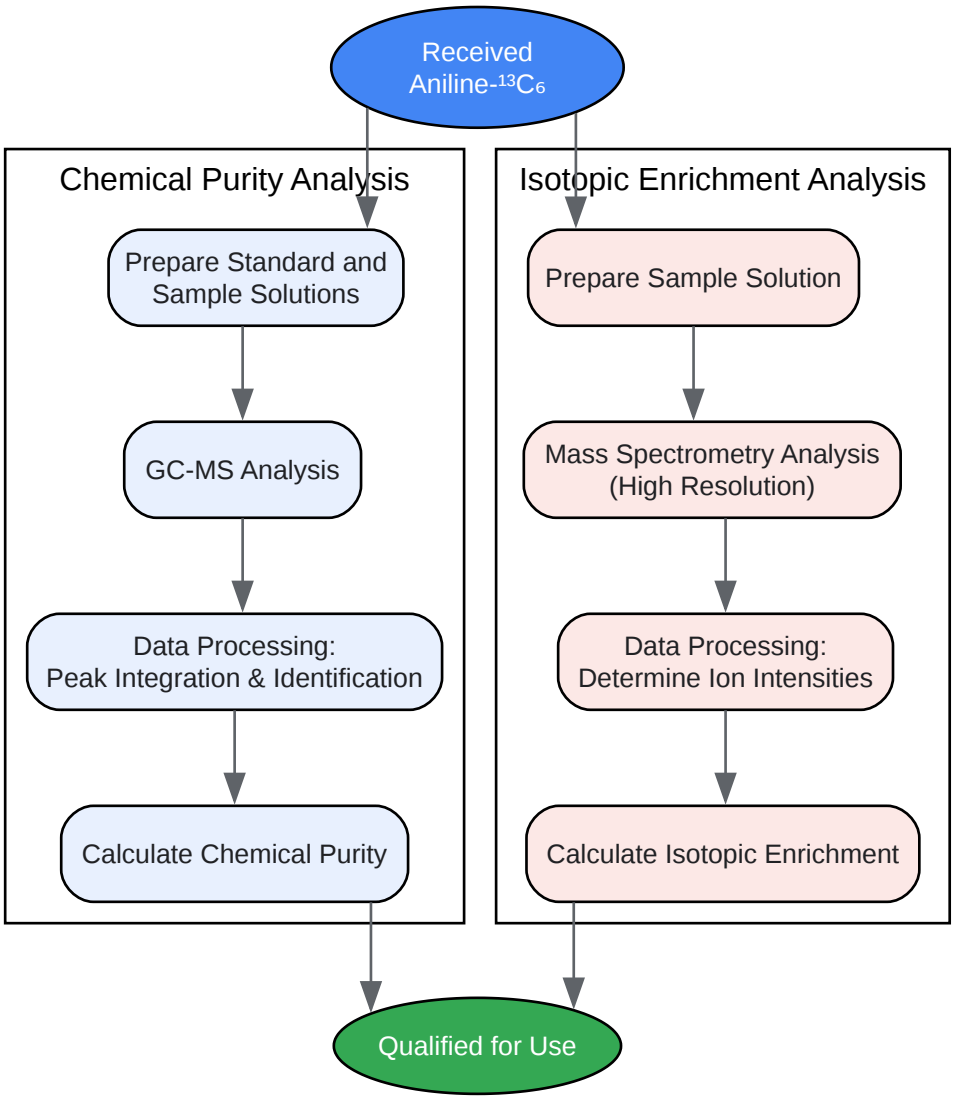


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Caption: Workflow for selecting an Aniline-$^{13}C_6$ supplier.

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Experimental Validation Workflow for Aniline-$^{13}C_6$



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Caption: Workflow for in-house validation of Aniline-$^{13}C_6$.

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References

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- 2. cenmed.com [cenmed.com]
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